

In-Depth Technical Guide to the Safe Handling of EINECS 281-557-9

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Compound of Interest

Compound Name: Einecs 281-557-9

Cat. No.: B15184365

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Substance Identification: Hydrocarbons, C10-C13, n-alkanes, isoalkanes, cyclics, < 2% aromatics

This guide provides comprehensive safety and handling information for the chemical substance identified by EINECS number 281-557-9. The target audience for this document includes researchers, scientists, and professionals in the field of drug development who may handle this substance in a laboratory or industrial setting.

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this substance is classified as follows:

GHS Classification:

Hazard Class	Hazard Category
Aspiration Hazard	1
Flammable Liquids	3

Pictograms:

 Health Hazard  Flame

Signal Word: Danger

Hazard Statements (H-phrases):

- H304: May be fatal if swallowed and enters airways.[\[1\]](#)
- H226: Flammable liquid and vapor.[\[1\]](#)
- EUH066: Repeated exposure may cause skin dryness or cracking.

Precautionary Statements (P-phrases):

Prevention	Response	Storage	Disposal
P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.	P405: Store locked up.	P501: Dispose of contents/container in accordance with local/regional/national/international regulations.
P233: Keep container tightly closed.	P331: Do NOT induce vomiting.		
P240: Ground and bond container and receiving equipment.	P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.		
P241: Use explosion-proof electrical/ventilating/lighting equipment.	P370+P378: In case of fire: Use... to extinguish.		
P242: Use non-sparking tools.			
P243: Take action to prevent static discharges.			
P280: Wear protective gloves/protective clothing/eye protection/face protection.			

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of this hydrocarbon solvent.

Property	Value
Appearance	Clear, colorless liquid
Odor	Faint
Boiling Point/Range	179-210 °C
Flash Point	> 61 °C
Density	0.752 g/mL at 25 °C
Vapor Pressure	Data not readily available
Solubility in Water	Insoluble
Explosion Limits	Lower: 0.6% Upper: 7.0%

Toxicological Information

This substance poses an aspiration hazard. If swallowed, it can enter the lungs and cause severe damage.

Route of Exposure	Health Effect	Toxicological Data
Ingestion	Aspiration hazard, may be fatal.	LD50 (oral, rat): > 5000 mg/kg
Inhalation	May cause respiratory irritation, dizziness, and drowsiness.	Data not readily available
Skin Contact	Repeated exposure may cause dryness and cracking.	
Eye Contact	May cause irritation.	

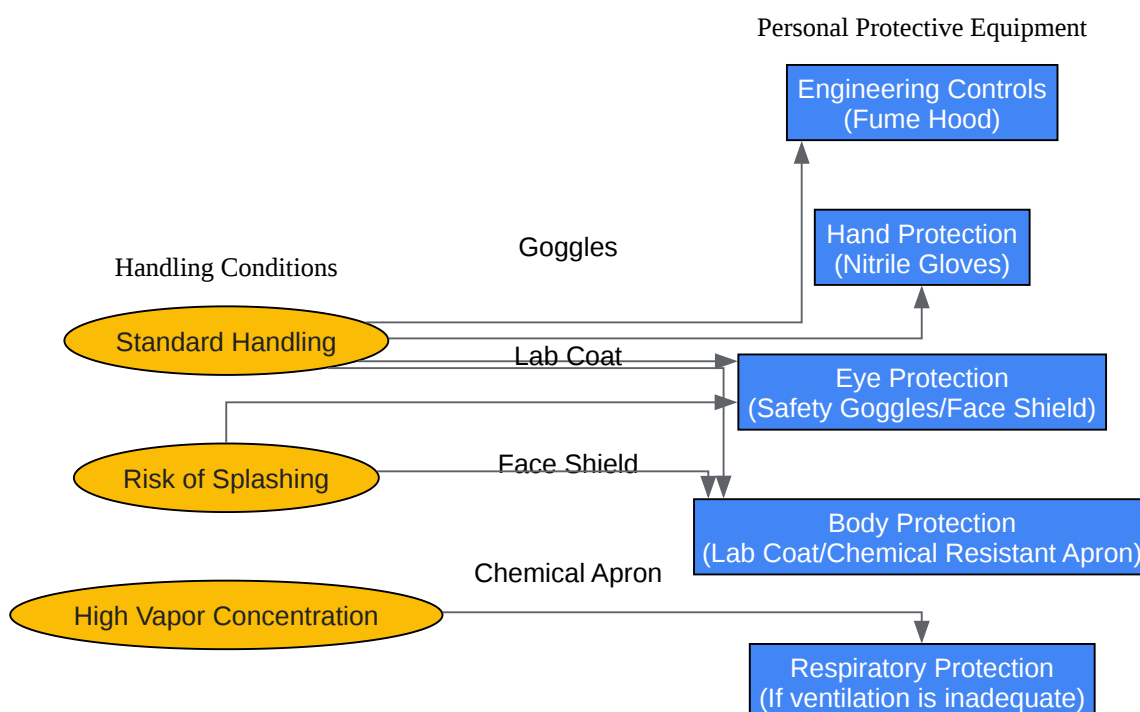
Occupational Exposure Limits

Currently, there are no specific occupational exposure limits established for this exact substance. However, for hydrocarbon solvents in the C9-C14 range, a general recommended limit for aliphatic compounds is often applied. It is crucial to maintain workplace concentrations as low as reasonably practicable.

Component	Limit Value (8-hour TWA)
Aliphatic Hydrocarbons (C9-C14)	300 mg/m ³

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling this substance to determine the appropriate level of personal protective equipment required.



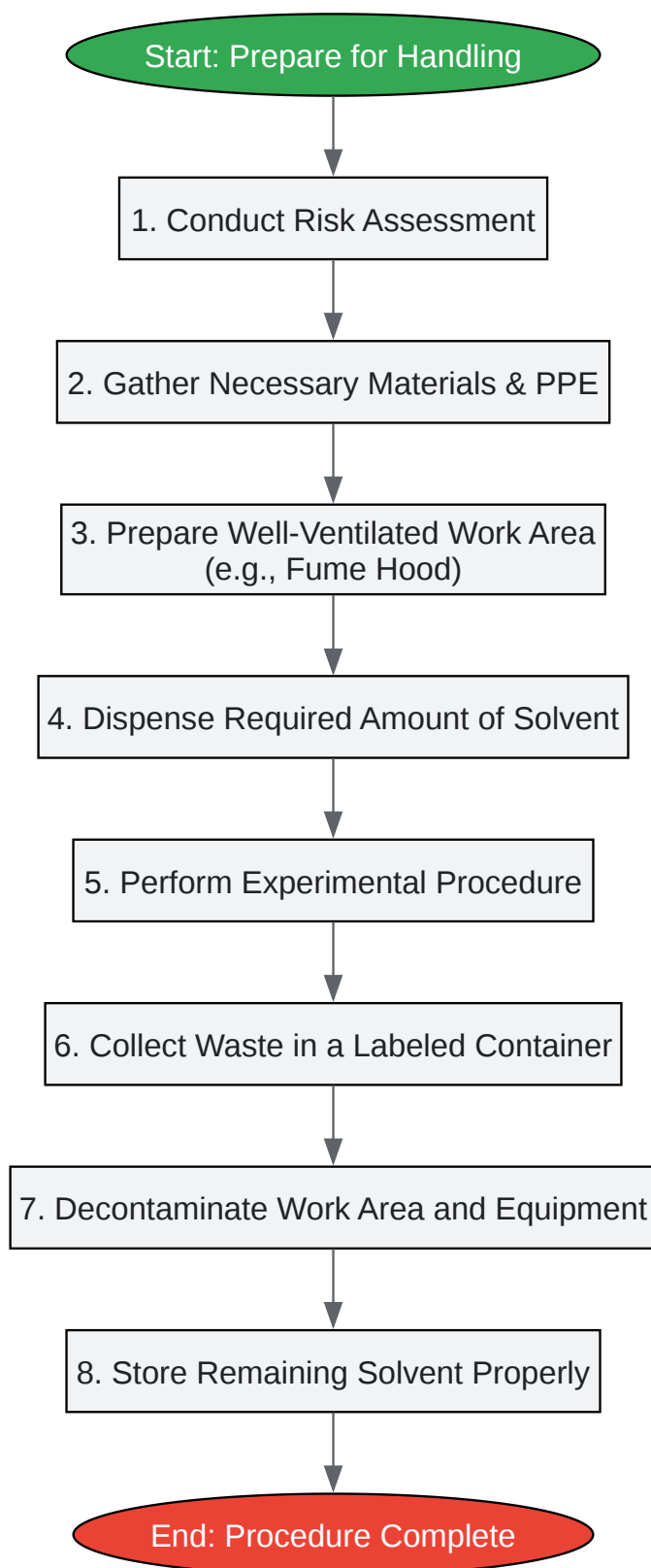
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Figure 1: Personal Protective Equipment selection guide.

Experimental Protocols & Handling Procedures

General Handling Workflow

The following diagram outlines a general workflow for safely handling this hydrocarbon solvent in a laboratory setting.

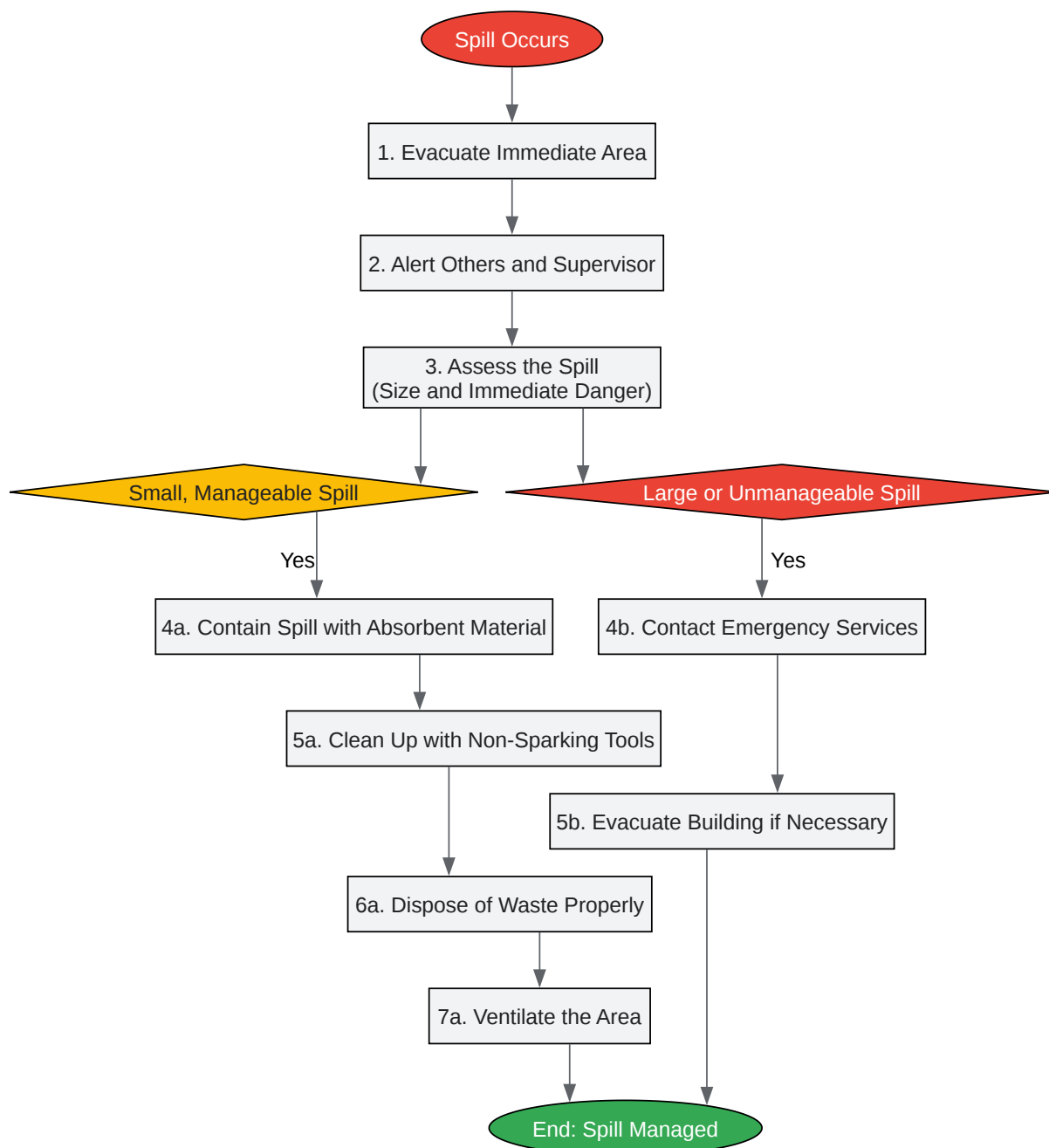


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Figure 2: General laboratory handling workflow for **Einecs 281-557-9**.

Emergency Spill Response Protocol

In the event of a spill, immediate and appropriate action is crucial to mitigate risks.



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Figure 3: Emergency spill response workflow.

First Aid Measures

Exposure	First Aid Instructions
Ingestion	Do NOT induce vomiting. Immediately call a poison control center or doctor.
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
Skin Contact	Remove contaminated clothing. Wash skin with soap and water for at least 15 minutes. Get medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Get medical attention.

Fire-Fighting Measures

This substance is a flammable liquid.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air. Vapors may travel to a source of ignition and flash back.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective clothing.

Storage and Disposal

- **Storage:** Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.
- **Disposal:** Dispose of waste and residues in accordance with local authority requirements. Do not dispose of into drains or the environment.

This technical guide is intended to provide essential safety and handling information. It is not a substitute for a thorough understanding of the substance and the implementation of a comprehensive safety program. Always consult the Safety Data Sheet (SDS) for the most current and detailed information.

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References

- 1. Hydrocarbons, C10-C13, n-alkanes, isoalkanes, cyclics, < 2% aromatics - PubChem [pubchem.ncbi.nlm.nih.gov]
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